

Nootkatone: A Comprehensive Technical Guide to its Physicochemical Properties and Solubility

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Compound of Interest

Compound Name: Nootkatone

CAS No.: 28834-25-5

Cat. No.: B10787617

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Abstract

Nootkatone, a naturally occurring sesquiterpenoid, is a key flavor and aroma constituent of grapefruit. Beyond its organoleptic properties, it has garnered significant interest for its diverse biological activities, including insecticidal, anti-inflammatory, and metabolism-regulating effects. A thorough understanding of its physicochemical properties and solubility is paramount for its effective application in research and development. This technical guide provides an in-depth overview of the core physicochemical characteristics of **Nootkatone**, detailed experimental protocols for their determination, and a summary of its known interactions with key signaling pathways.

Physicochemical Properties

Nootkatone is a bicyclic sesquiterpenoid ketone. Its chemical structure and key physicochemical properties are summarized in the tables below.

Table 1: General Physicochemical Properties of Nootkatone

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₂₂ O	[1][2][3][4]
Molecular Weight	218.34 g/mol	[2][5][6]
Appearance	White to yellowish crystalline solid or colorless to yellowish liquid	[1][5][7][8]
Odor	Strong, characteristic grapefruit, citrus, and woody aroma	[9][10][11]
CAS Number	4674-50-4	[1][2][4]

Table 2: Thermal and Density Properties of Nootkatone

Property	Value	Reference(s)
Melting Point	32 - 39 °C	[2][5][7][10][11]
Boiling Point	125 °C at 0.5 mmHg; ~170 °C at 0.5 mmHg; ~298.76 °C (estimated)	[1][2][7][10]
Density	~0.9963 - 1.032 g/mL at 20-25 °C	[1][2][5][10]
Flash Point	>100 °C (>200 °F)	[1][2][10][11]

Table 3: Physicochemical Parameters of Nootkatone

Property	Value	Reference(s)
logP (Octanol-Water Partition Coefficient)	3.8 - 3.84	[1][2][4][6]
Vapor Pressure	~0.000358 - 0.001183 mmHg at 23-25 °C	[2][4][10]
Refractive Index	~1.5100 - 1.5310 at 20 °C	[7][10][12]

Solubility

Nootkatone's solubility is a critical factor for its formulation and delivery in various applications. It is generally characterized as being poorly soluble in water and soluble in many organic solvents.

Table 4: Solubility of Nootkatone

Solvent	Solubility	Reference(s)
Water	Practically insoluble; ~2.375 mg/L at 25 °C (estimated)	[1][5][9][11]
Ethanol	Soluble; ~33 mg/mL	[1][3][8][9]
Dimethyl Sulfoxide (DMSO)	Soluble; ~20 - 50 mg/mL	[3][13][14]
Dimethylformamide (DMF)	Soluble; ~33 mg/mL	[3]
Oils	Soluble	[1]
Dichloromethane	Very soluble	[5]
Ethyl Acetate	Very soluble	[5]
Hexanes	Soluble	[5]
Dipropylene Glycol	Soluble	[11]
Aqueous Buffers	Sparingly soluble (~0.25 mg/mL in a 1:3 ethanol:PBS (pH 7.2) solution)	[3]

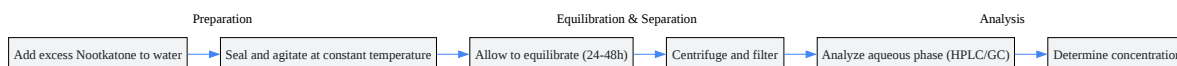
Experimental Protocols

The following sections detail the general experimental methodologies for determining the key physicochemical and solubility parameters of **Nootkatone**.

Determination of Water Solubility (OECD Guideline 105 - Flask Method)

This method is suitable for substances with a solubility of greater than 10^{-2} g/L.

- Principle: A saturated solution of **Nootkatone** in water is prepared, and the concentration of **Nootkatone** in the aqueous phase is determined after reaching equilibrium.
- Apparatus: Temperature-controlled shaker or stirrer, centrifuge, analytical balance, filtration apparatus (e.g., syringe filter with a membrane resistant to **Nootkatone**), and a suitable analytical instrument for quantification (e.g., HPLC-UV, GC-MS).
- Procedure:
 - An excess amount of **Nootkatone** is added to a flask containing purified water.
 - The flask is sealed and agitated at a constant temperature (e.g., 25 °C) for a sufficient time to reach equilibrium (typically 24-48 hours). Preliminary tests should be conducted to determine the equilibration time.
 - After equilibration, the mixture is allowed to stand to allow for phase separation. Centrifugation may be used to facilitate the separation of undissolved solid.
 - A sample of the clear aqueous phase is carefully withdrawn and filtered to remove any remaining solid particles.
 - The concentration of **Nootkatone** in the filtrate is determined using a validated analytical method.
 - The experiment is repeated to ensure reproducibility.



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Workflow for Water Solubility Determination.

Determination of Solubility in Organic Solvents (Shake-Flask Method)

- Principle: This method is analogous to the water solubility determination but utilizes an organic solvent instead of water.
- Procedure:
 - An excess amount of **Nootkatone** is added to a known volume of the organic solvent in a sealed container.
 - The mixture is agitated at a constant temperature until equilibrium is reached.
 - The undissolved solid is separated by centrifugation and/or filtration.
 - The concentration of **Nootkatone** in the clear supernatant is quantified using a suitable analytical technique (e.g., HPLC, GC).

Determination of Melting Point (Capillary Method)

- Principle: The temperature at which the crystalline solid **Nootkatone** transitions to a liquid is observed.
- Apparatus: Melting point apparatus (e.g., Thiele tube or a digital instrument like Mel-Temp), capillary tubes, thermometer.
- Procedure:

- A small amount of finely powdered, dry **Nootkatone** is packed into a capillary tube, sealed at one end.
- The capillary tube is placed in the melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire solid has melted.

Determination of Boiling Point (Distillation/Reflux Method)

- Principle: The temperature at which the vapor pressure of liquid **Nootkatone** equals the surrounding atmospheric pressure is measured.
- Apparatus: Distillation or reflux apparatus, heating mantle, thermometer.
- Procedure:
 - A sample of **Nootkatone** is placed in a distillation flask with boiling chips.
 - The apparatus is assembled for simple distillation or reflux.
 - The sample is heated, and the temperature is recorded when the liquid is boiling and a stable temperature is observed on the thermometer placed in the vapor phase.
 - The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

Determination of Octanol-Water Partition Coefficient (logP) (Shake-Flask Method)

- Principle: **Nootkatone** is partitioned between n-octanol and water, and the concentration in each phase is measured at equilibrium.
- Procedure:

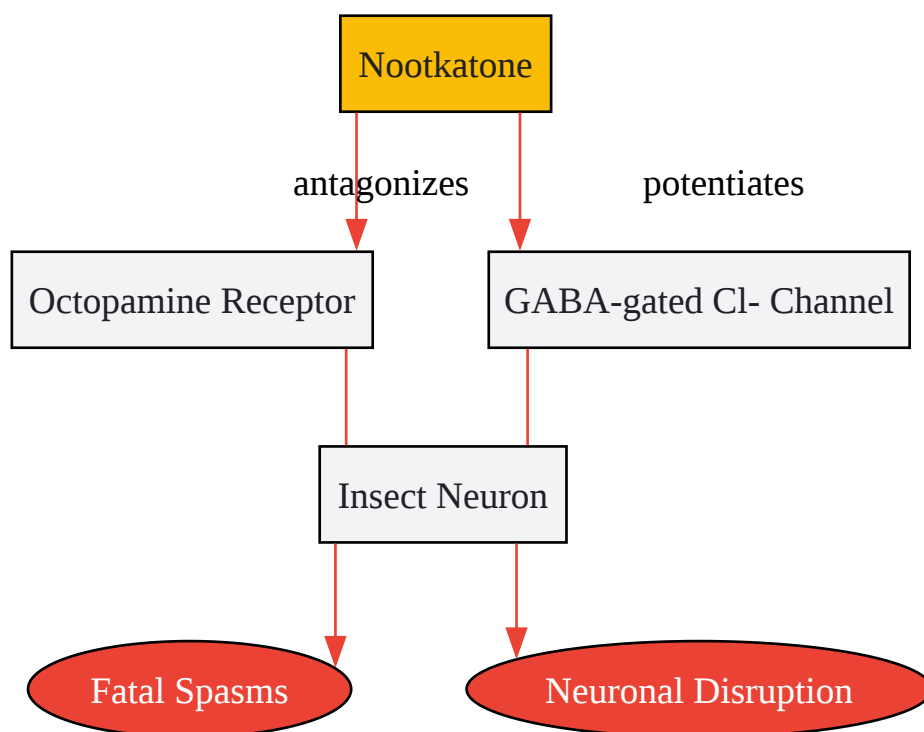
- A solution of **Nootkatone** in either n-octanol or water is prepared.
- This solution is mixed with the other immiscible solvent (water or n-octanol, respectively) in a separatory funnel.
- The mixture is shaken until equilibrium is reached.
- The two phases are allowed to separate.
- The concentration of **Nootkatone** in both the n-octanol and water phases is determined analytically.
- The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The logP is the base-10 logarithm of this value.

Signaling Pathways and Mechanisms of Action

Nootkatone exerts its biological effects through the modulation of several key signaling pathways.

Insecticidal Activity: Octopamine and GABA Receptor Modulation

Nootkatone's insecticidal properties are attributed to its interaction with the insect nervous system. It is believed to act as an antagonist of octopamine receptors, which are involved in neurotransmission in invertebrates, leading to fatal spasms.^[5] Additionally, it has been shown to potentiate GABA-gated chloride channels, further disrupting neuronal function.^[15]

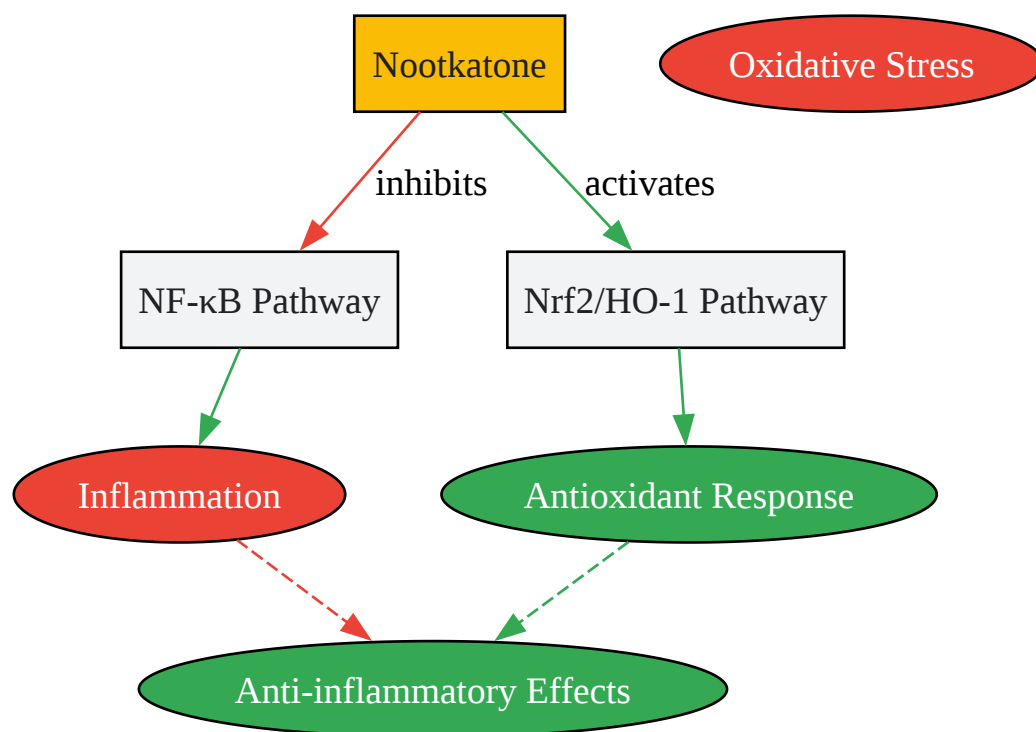


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*Insecticidal Mechanism of **Nootkatone**.*

Anti-inflammatory Effects: Modulation of NF-κB and Nrf2/HO-1 Pathways

Nootkatone has demonstrated anti-inflammatory properties by inhibiting the pro-inflammatory NF-κB (Nuclear Factor kappa B) signaling pathway.[16] This leads to a reduction in the production of inflammatory cytokines such as TNF-α and IL-6. Concurrently, **Nootkatone** can activate the Nrf2/HO-1 pathway, an important cellular defense mechanism against oxidative stress.[16]

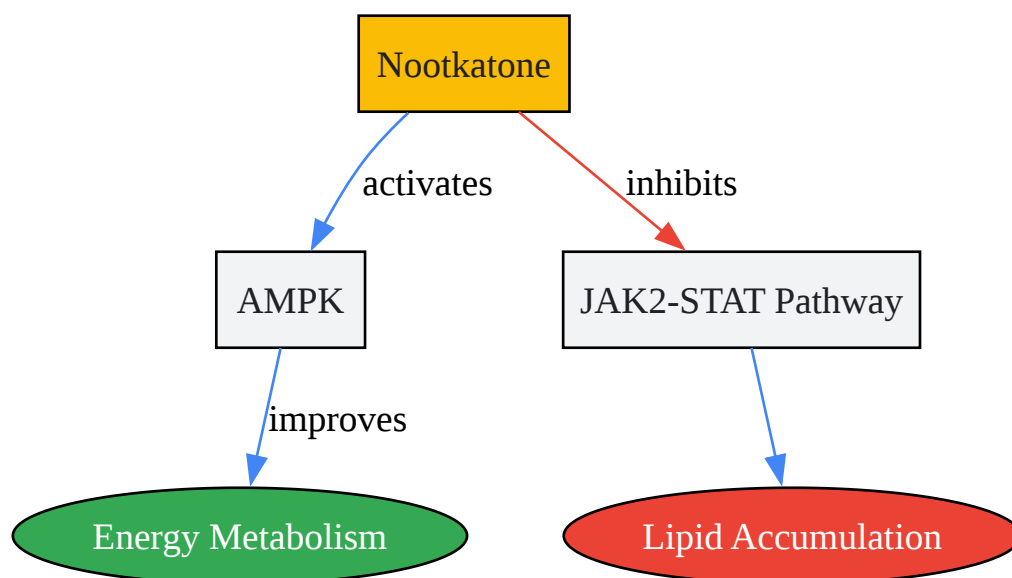


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*Anti-inflammatory Signaling of **Nootkatone**.*

Metabolic Regulation: AMPK and JAK2-STAT Signaling

Nootkatone has been shown to activate AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis.[13] AMPK activation can lead to improved glucose uptake and fatty acid oxidation. Furthermore, **Nootkatone** has been found to inhibit the JAK2-STAT signaling pathway, which is involved in adipogenesis, thereby potentially reducing lipid accumulation.[17]



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*Metabolic Regulatory Pathways of **Nootkatone**.*

Conclusion

This technical guide provides a consolidated resource on the fundamental physicochemical properties and solubility of **Nootkatone**, essential for its application in research and development. The detailed experimental protocols offer a foundation for the accurate and reproducible characterization of this multifaceted natural compound. Furthermore, the elucidation of its interactions with key signaling pathways underscores its potential in diverse fields, from agriculture to therapeutics. Further research into its mechanisms of action will continue to unveil new opportunities for the application of **Nootkatone**.

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